

# Probucol PAS therapy clinical outcomes China Japan

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## Compound Focus: Probucol

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## Clinical Application & Outcomes: China vs. Japan

Aspect	Clinical Context in China	Clinical Context in Japan
Therapeutic Combination	<b>PAS Therapy:</b> Explicitly defined combination of <b>Probucol, Aspirin, and Statin</b> [1].	<b>Adjunct to Statins:</b> Used alongside conventional lipid-lowering therapy, not as a formally named regimen [2].
Primary Indications & supporting trials	Ischemic stroke patients at high hemorrhage risk (PICASSO trial) [3]; Acute cerebral infarction [4]; Combination therapy with Metformin for Type 2 Diabetes [5].	Coronary artery disease secondary prevention (PROSPECTIVE trial, POSITIVE study) [6] [2]; Familial hypercholesterolemia with xanthomas [6] [2].
Reported Efficacy Outcomes	↑ Self-care ability (Barthel Index) with Probucol+Atorvastatin vs. Atorvastatin alone [4]; ↓ Composite vascular events (stroke, MI, vascular death) [3].	Trend in ↓ cerebrocardiovascular events in integrated analysis [2]; Significant ↓ in secondary cardiovascular events in FH patients (POSITIVE study) [6] [2].
Key Supporting Evidence	Randomized Clinical Trials [4] [3]; Network meta-analysis & experimental validation [5].	Randomized Controlled Trials (PROSPECTIVE) [2]; Long-term cohort studies (POSITIVE) [6] [2].

## Experimental Protocols and Key Data

For a deeper understanding, here are the methodologies and findings from two pivotal studies highlighted in the table.

### Probuco<sup>l</sup> in Acute Cerebral Infarction (China)

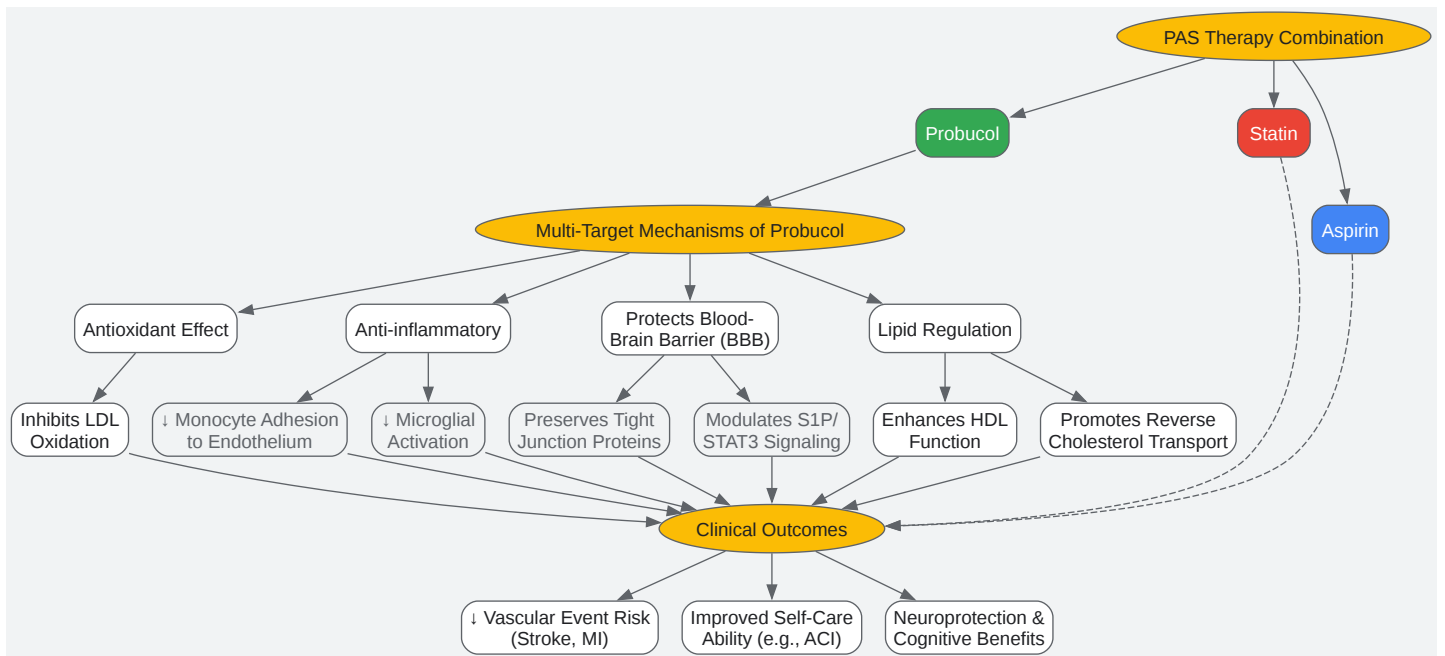
- **Experimental Protocol:** An RCT of 81 ACI patients compared Atorvastatin alone (n=41) versus **Probuco<sup>l</sup>** + Atorvastatin (n=40) for 6 months. Primary outcomes were Self-care Ability (Barthel Index, BI) and blood lipid levels [4].
- **Key Findings:** The combination group showed significantly greater improvement in self-care ability and a more significant reduction in Total Cholesterol (TCH) and Low-Density Lipoprotein (LDL) levels. A history of cerebrovascular disease, treatment modality, and LDL levels influenced self-care ability [4].

### PICASSO Trial in High-Risk Ischemic Stroke (East Asia)

- **Experimental Protocol:** A 2x2 factorial RCT in South Korea, Japan, Hong Kong, and the Philippines enrolled 1,512 patients with ischemic stroke and a history of cerebral hemorrhage or multiple microbleeds. Patients received Cilostazol or Aspirin, with or without **Probuco<sup>l</sup>** (250 mg twice daily), and were followed for a median of 1.9 years. Primary endpoints were the incidence of composite vascular events (stroke, MI, vascular death) and cerebral hemorrhage [3].
- **Key Findings:** The **Probuco<sup>l</sup>** group had significantly fewer composite vascular events compared to the non-**Probuco<sup>l</sup>** group. The incidence of cerebral hemorrhage was also lower in the **Probuco<sup>l</sup>** group, suggesting a benefit for ischemic stroke patients with a high risk of hemorrhage [3].

## Mechanism of Action: PAS Therapy Workflow

The following diagram illustrates the proposed multi-target mechanism of **Probuco<sup>l</sup>** in PAS therapy, particularly in the context of neurovascular protection, integrating its antioxidant and anti-inflammatory properties with the effects of aspirin and statins.



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## Key Regional Insights and Safety Profile

- China's Holistic Approach:** The explicit "PAS therapy" reflects a strategy to simultaneously target **thrombosis (Aspirin)**, **lipids (Statin)**, and **oxidative stress/inflammation (ProbucoL)**. Research is expanding into diabetic complications and cognitive impairment, highlighting **ProbucoL's** pleiotropic potential beyond lipid-lowering [7] [5].

- **Japan's Focus on Residual Risk:** Japan employs **Probucol** as an adjunct for high-risk patients, particularly those with coronary artery disease or familial hypercholesterolemia on statins, to manage **residual cardiovascular risk** [6] [2]. Long-term observational data like the POSITIVE study provide strong real-world evidence for its utility in secondary prevention [2].
- **Safety Profile:** A key consideration is **Probucol's** tendency to **reduce HDL-C ("good cholesterol") levels** and potential for **QT interval prolongation** on electrocardiograms [6] [3]. However, recent analyses suggest that the HDL-C reduction may be linked to its mechanism of enhancing reverse cholesterol transport and is not associated with worsened clinical outcomes [6] [2].

In summary, the research indicates that both Chinese and Japanese clinical practices leverage the multi-target effects of **Probucol** in combination therapies for vascular diseases, with China formalizing the "PAS" regimen and Japan utilizing it as a strategic adjunct.

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## References

1. Probucol inhibits the initiation of atherosclerosis in cholesterol ... [pmc.ncbi.nlm.nih.gov]
2. Integrated Analysis of Two Probucol Trials for the Secondary ... [pmc.ncbi.nlm.nih.gov]
3. Probucol will become a new model for treating cerebral ... [pmc.ncbi.nlm.nih.gov]
4. Effect of Probucol and Atorvastatin Treatment on the Self ... [pubmed.ncbi.nlm.nih.gov]
5. Identification of Probucol as a candidate for combination ... [nature.com]
6. New Evidence of Probucol on Cardiovascular Events - PMC [pmc.ncbi.nlm.nih.gov]
7. The therapeutic potential of probucol and ... - PubMed Central [pmc.ncbi.nlm.nih.gov]

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